

# Navigating the Quantitative Landscape of 1,2-Dioleoyl-3-behenoylglycerol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dioleoyl-3-behenoylglycerol

Cat. No.: B3026054

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential physicochemical data and a representative analytical workflow for **1,2-Dioleoyl-3-behenoylglycerol**, a triglyceride of significant interest in lipid research and pharmaceutical development. Understanding the precise molecular weight is fundamental for accurate quantification, formulation, and metabolic studies.

## Core Physicochemical Data

The accurate molecular weight of a compound is a cornerstone of rigorous scientific investigation. For **1,2-Dioleoyl-3-behenoylglycerol**, this value is derived from its molecular formula, C<sub>61</sub>H<sub>114</sub>O<sub>6</sub>.<sup>[1]</sup> The table below summarizes the key quantitative data for this molecule.

Parameter	Value	Source
Molecular Formula	C <sub>61</sub> H <sub>114</sub> O <sub>6</sub>	<sup>[1]</sup>
Calculated Molecular Weight	947.58 g/mol	See Calculation Below
CAS Number	77145-66-5	<sup>[1]</sup>

Calculation of Molecular Weight:

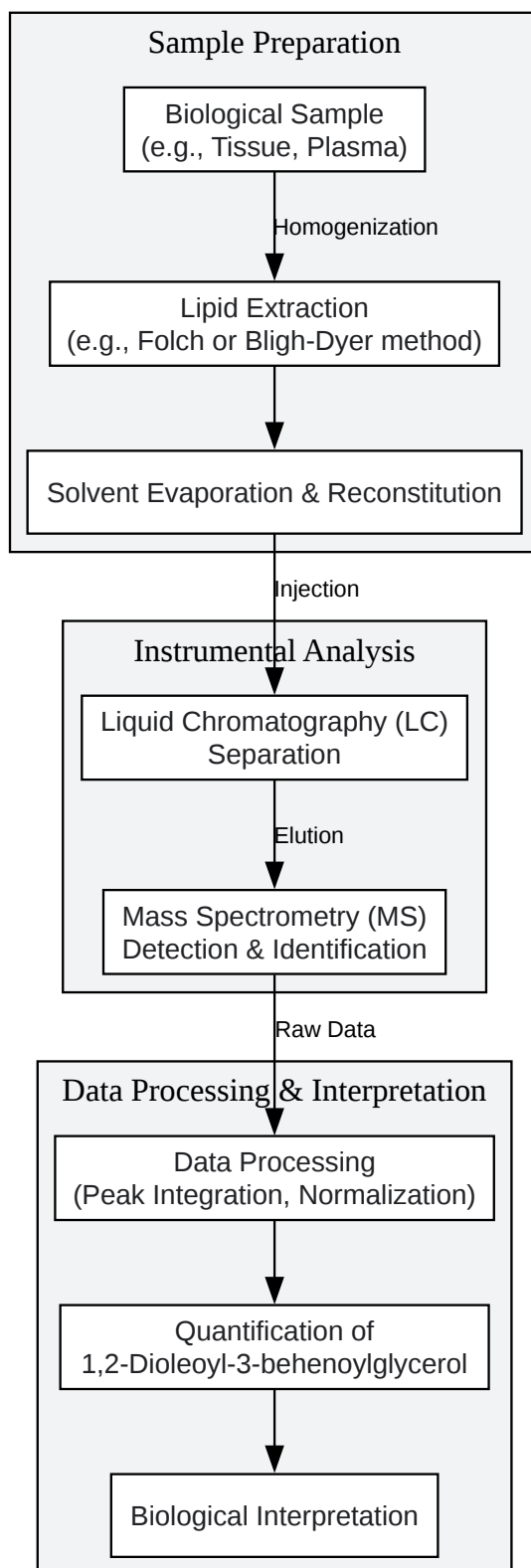
The molecular weight is calculated using the atomic weights of the constituent elements: Carbon (C), Hydrogen (H), and Oxygen (O).

- Carbon (C):  $61 \text{ atoms} \times 12.011 \text{ u} = 732.671 \text{ u}$
- Hydrogen (H):  $114 \text{ atoms} \times 1.008 \text{ u} = 114.912 \text{ u}$
- Oxygen (O):  $6 \text{ atoms} \times 15.999 \text{ u} = 95.994 \text{ u}$

Total Molecular Weight =  $732.671 + 114.912 + 95.994 = 947.577 \text{ g/mol}$  (rounded to 947.58 g/mol for practical use).

## Experimental Protocol: A Representative Lipidomics Workflow

The determination of the presence and quantity of **1,2-Dioleoyl-3-behenoylglycerol** in a biological sample is a critical experimental procedure. The following is a generalized workflow for the extraction and analysis of this and other lipids from a biological matrix, a process central to the field of lipidomics.

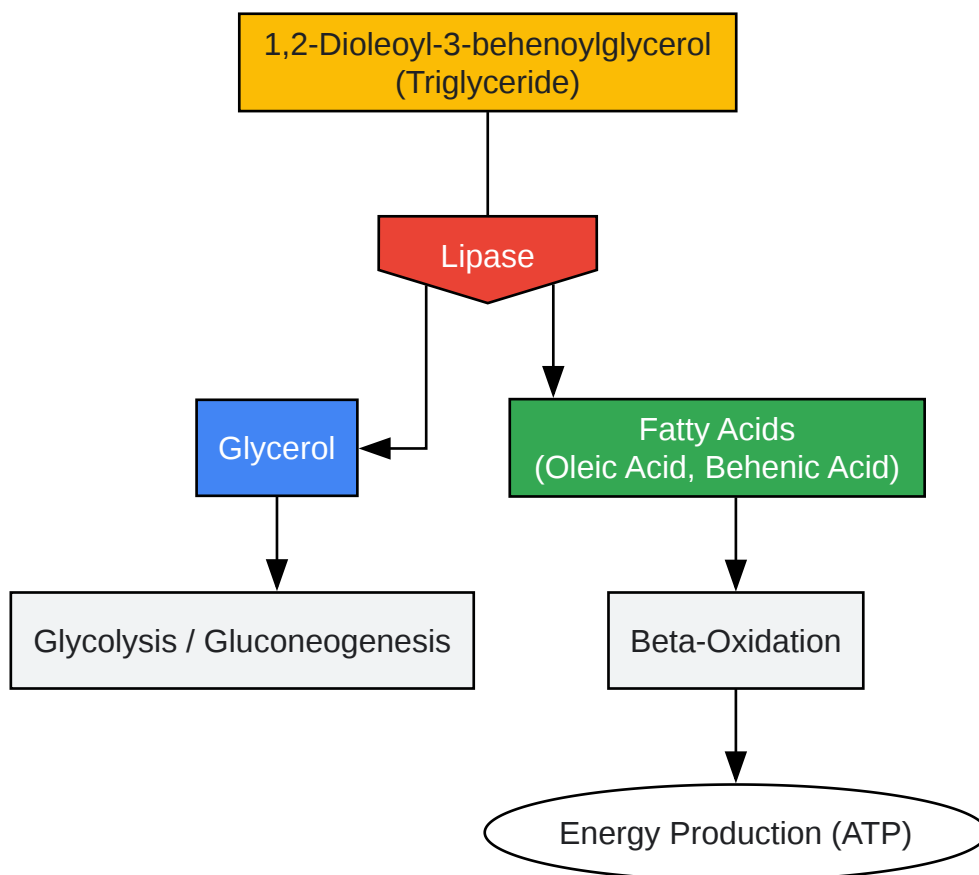


[Click to download full resolution via product page](#)

A generalized workflow for lipid extraction and analysis.

## Signaling Pathway Context

While **1,2-Dioleoyl-3-behenoylglycerol** itself is primarily an energy storage molecule, its constituent fatty acids (oleic acid and behenic acid) can be liberated by lipases and subsequently enter various metabolic and signaling pathways. The diagram below illustrates a simplified overview of triglyceride metabolism.



[Click to download full resolution via product page](#)

Simplified metabolic fate of triglycerides.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,2-Dioleoyl-3-behenoylglycerol - Immunomart [immunomart.com]
- To cite this document: BenchChem. [Navigating the Quantitative Landscape of 1,2-Dioleoyl-3-behenoylglycerol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026054#molecular-weight-of-1-2-dioleoyl-3-behenoylglycerol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)